

Stability and storage conditions for 5-Methylpyrazine-2-carboxamide

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Compound of Interest

Compound Name: 5-Methylpyrazine-2-carboxamide

Cat. No.: B1302251

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An In-depth Technical Guide to the Stability and Storage of **5-Methylpyrazine-2-carboxamide**

Introduction

5-Methylpyrazine-2-carboxamide is a heterocyclic organic compound featuring a pyrazine ring, a structure that is a cornerstone in many biologically active molecules and flavoring agents. As a derivative of pyrazine, this compound serves as a valuable intermediate in the development of pharmaceuticals and agrochemicals.^[1] Given its application in fields requiring high purity and predictable performance, a thorough understanding of its chemical stability is paramount. The integrity of the molecule under various environmental conditions directly impacts experimental outcomes, product shelf-life, and the safety profile of resulting products.

This guide provides a detailed examination of the stability profile of **5-Methylpyrazine-2-carboxamide**. It outlines the critical factors that influence its degradation, provides validated storage and handling protocols, and presents a framework for conducting stability assessments. The information herein is intended for researchers, chemists, and quality control professionals working with this compound.

Physicochemical Properties

A baseline understanding of the compound's physical and chemical properties is essential for proper handling and storage. **5-Methylpyrazine-2-carboxamide** is typically a high-purity, solid material.^[2]

Property	Value	Source
Chemical Formula	C ₆ H ₇ N ₃ O	[2][3]
Molar Mass	137.14 g/mol	[2][3]
Appearance	White or off-white solid powder	[2]
Melting Point	167 - 169 °C	[2]
Solubility	Moderately soluble in water	[2]
Purity	Typically available in high purity (e.g., ≥98%)	[2]

Intrinsic Stability and Key Degradation Factors

5-Methylpyrazine-2-carboxamide is described as being stable under normal conditions.[2][4] However, its molecular structure, containing a carboxamide group and an aromatic pyrazine ring, presents potential vulnerabilities to specific environmental stressors. Optimal preservation of the compound necessitates control over these factors.

- **Moisture:** The presence of an amide linkage (-CONH₂) makes the molecule susceptible to hydrolysis. Recommendations consistently emphasize the need for storage in a well-sealed container to prevent moisture absorption.[2] Prolonged exposure to humidity can lead to the cleavage of the amide bond.
- **Light:** The compound is photosensitive. Multiple supplier guidelines recommend keeping the material in a dark place, indicating that exposure to light, particularly UV radiation, can catalyze degradation.[3]
- **Temperature:** While stable at ambient room temperature, an ideal storage temperature is often specified between 2-8°C for long-term preservation.[2] Elevated temperatures can accelerate the rate of any potential degradation reactions, including hydrolysis and oxidation.
- **pH and Incompatible Materials:** The compound should not be stored near reactive chemicals, particularly strong oxidizing agents.[2][4] The pyrazine ring and carboxamide group can be susceptible to oxidative attack. Furthermore, strongly acidic or basic conditions can promote hydrolysis of the amide bond.

Recommended Storage and Handling Protocols

Based on the compound's stability profile, the following protocols are recommended to ensure its integrity over time.

Condition	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Temperature	Room Temperature (in a cool, stable environment)	2°C to 8°C (Refrigerated)
Atmosphere	Sealed in a dry environment	Sealed in a dry environment; consider inert gas backfill (e.g., Argon) for maximum protection
Light	Keep in an opaque or amber container in a dark place	Keep in an opaque or amber container in a dark place
Container	Tightly sealed, chemically resistant packaging	Tightly sealed, chemically resistant packaging

Handling:

- Avoid contact with strong oxidizing agents.[\[4\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)
- Handle in a well-ventilated area to avoid inhalation of the powder.

Framework for Stability Assessment: Forced Degradation Studies

To proactively identify potential degradation products and establish a stability-indicating analytical method, a forced degradation study is essential.[\[5\]](#)[\[6\]](#) This involves subjecting the compound to stress conditions that are harsher than standard storage conditions to accelerate degradation.[\[5\]](#)

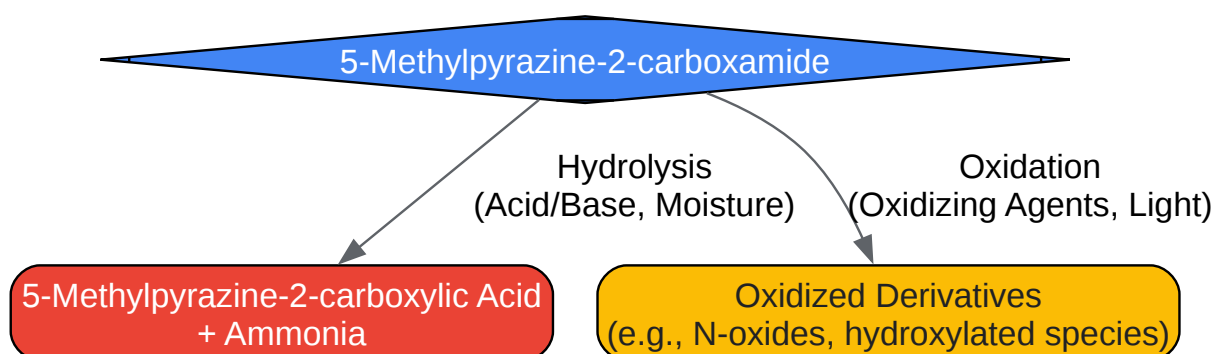
Caption: Experimental workflow for a forced degradation study.

Experimental Protocol: Forced Degradation

- Preparation: Prepare a stock solution of **5-Methylpyrazine-2-carboxamide** in a suitable solvent mixture (e.g., 50:50 acetonitrile:water).
- Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and heat (e.g., at 60°C) for a predetermined time. Neutralize before analysis.
- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and keep at room temperature or heat gently. Neutralize before analysis.
- Oxidative Degradation: Treat the stock solution with a dilute solution of hydrogen peroxide (e.g., 3%) at room temperature.
- Thermal Degradation: Store the solid compound in an oven at an elevated temperature (e.g., 80°C).
- Photolytic Degradation: Expose the solid compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.
- Analysis: Analyze all stressed samples, along with an unstressed control, using a stability-indicating HPLC method.

Potential Degradation Pathways

The chemical structure of **5-Methylpyrazine-2-carboxamide** suggests two primary degradation pathways under stress conditions. The most probable is the hydrolysis of the amide bond, a common degradation route for carboxamide-containing compounds.^[7] A secondary pathway could involve oxidation of the pyrazine ring.



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Caption: Hypothesized primary degradation pathways for the compound.

- **Hydrolytic Pathway:** Under acidic or basic conditions, the amide bond is susceptible to cleavage, yielding 5-Methylpyrazine-2-carboxylic acid and ammonia. This is the most anticipated degradation product. The related compound, 5-Methylpyrazine-2-carboxylic acid, is a known, stable chemical entity.^{[1][8]}
- **Oxidative Pathway:** The nitrogen atoms in the pyrazine ring are potential sites for oxidation, which could lead to the formation of N-oxides. Microbial degradation studies on similar pyrazine structures have shown that hydroxylation of the ring is a key initial step in their breakdown, suggesting this as another possible, albeit likely less common, degradation route.^{[9][10]}

Recommended Analytical Methodology for Stability Testing

High-Performance Liquid Chromatography (HPLC) is the preferred method for assessing the stability of **5-Methylpyrazine-2-carboxamide** and quantifying any degradation products.

Protocol: Stability-Indicating HPLC Method

A reverse-phase HPLC method is effective for separating the polar parent compound from its potential non-polar and polar degradants. A similar method has been successfully used for related pyrazine compounds.^[11]

- Column: C18, 5 μ m, 4.6 x 150 mm.
- Mobile Phase: A gradient elution using:
 - Solvent A: Water with 0.1% Formic Acid
 - Solvent B: Acetonitrile with 0.1% Formic Acid
- Gradient: Start with a high percentage of Solvent A, gradually increasing Solvent B to elute more hydrophobic compounds.
- Flow Rate: 1.0 mL/min.
- Detection: UV detector at a wavelength determined by the UV spectrum of the parent compound (typically around 270-280 nm). Mass Spectrometry (MS) can be coupled for the identification of unknown degradation products.

This method should be validated for specificity to ensure that the peaks of the parent compound and all potential degradation products are well-resolved.

Conclusion

5-Methylpyrazine-2-carboxamide is a stable compound under standard ambient conditions. However, its integrity is susceptible to degradation from moisture, light, and high temperatures. Strict adherence to recommended storage conditions—specifically, keeping the compound in a cool (2-8°C for long-term), dry, and dark environment within a tightly sealed container—is critical to prevent hydrolysis and photodegradation. The implementation of forced degradation studies and the use of a validated, stability-indicating HPLC method are essential quality control measures for any research or development activities involving this compound.

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